

# Application Notes: Gravimetric Determination of Nickel using 1,2-Bis(hydroxyimino)cyclohexane (Nioxime)

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## Compound of Interest

Compound Name: 1,2-Bis(hydroxyimino)cyclohexane

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## Introduction

Gravimetric analysis is a highly accurate and precise method for quantitative chemical analysis. [1][2] The technique involves the selective precipitation of the analyte from a solution, followed by the filtration, drying, and weighing of the precipitate. The mass of the analyte is then calculated from the mass of the precipitate using its known chemical formula. **1,2-Bis(hydroxyimino)cyclohexane**, commonly known as Nioxime or 1,2-Cyclohexanedione dioxime, is an organic precipitating agent used for the selective determination of nickel.[3][4]

## Principle

Similar to the well-known reagent dimethylglyoxime (DMG), Nioxime quantitatively precipitates nickel(II) ions from a solution to form a stable, colored chelate complex. The reaction is typically carried out in a slightly alkaline or buffered solution (pH 5-9).[1][5][6] In this pH range, two molecules of Nioxime coordinate with one Ni(II) ion. Each Nioxime molecule loses a proton from one of its oxime groups, and the nickel ion bonds with the four nitrogen atoms, forming a very stable and insoluble complex. This specificity makes it an excellent method for determining nickel content in various samples, including alloys like steel.[7] To prevent interference from other metal ions such as iron(III) or chromium(III) that might precipitate as hydroxides in the alkaline solution, a masking agent like tartaric or citric acid is often added.[6] [7]

The resulting precipitate is bulky, so the initial sample weight must be carefully controlled.<sup>[5]</sup> After precipitation and digestion, the complex is filtered, washed, dried to a constant weight at approximately 110-120°C, and weighed.<sup>[8][9]</sup> The nickel content is then calculated stoichiometrically from the weight of the dried precipitate.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the gravimetric determination of nickel, based on established protocols for analogous dioxime reagents.

Parameter	Value / Range	Notes
Sample Mass (Nickel Salt)	0.2 - 1.2 g	The sample size should be chosen to yield a manageable amount of precipitate. <a href="#">[6]</a> <a href="#">[8]</a>
Precipitating Agent	0.8% (w/v) aqueous solution of Nioxime	An aqueous solution of Nioxime is stable and can be used instead of an alcoholic one. <a href="#">[10]</a>
Volume of Precipitant	20 - 30 mL	A slight excess is needed to ensure complete precipitation. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Solution pH for Precipitation	5 - 9	Achieved by adding ammonia (NH <sub>4</sub> OH) until the solution is slightly alkaline. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Heating / Digestion Temp.	60 - 85 °C	Heating aids in coagulation and the formation of a denser, more filterable precipitate. <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Digestion Time	20 - 60 minutes	Allows for the growth of larger precipitate crystals. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Drying Temperature	110 - 120 °C	To remove water without decomposing the precipitate. <a href="#">[8]</a> <a href="#">[9]</a>
Weighing Consistency	± 0.4 mg	The crucible and precipitate should be heated, cooled, and weighed until a constant mass is achieved. <a href="#">[9]</a>

## Experimental Protocols

This section provides a detailed methodology for the gravimetric determination of nickel using **1,2-Bis(hydroxyimino)cyclohexane** (Nioxime).

## 1. Preparation of Reagents

- Nioxime Solution (0.8% w/v): Dissolve 0.8 g of **1,2-Bis(hydroxyimino)cyclohexane** in 100 mL of distilled water. Nioxime is soluble in water up to 0.82 g/100 mL at room temperature, and its aqueous solution is stable.[10]
- Dilute Hydrochloric Acid (HCl): Prepare a 1:1 (v/v) solution by carefully adding a volume of concentrated HCl to an equal volume of distilled water.
- Dilute Ammonia Solution (NH<sub>4</sub>OH): Prepare a 1:1 (v/v) solution by mixing concentrated ammonium hydroxide with an equal volume of distilled water.

## 2. Preparation of the Sample Solution

- Accurately weigh approximately 0.2-0.5 g of the nickel-containing sample into a 400 mL beaker.
- Add 20 mL of 1:1 HCl and gently heat in a fume hood to dissolve the sample. If the sample is an alloy like steel, concentrated nitric acid may be required to ensure complete dissolution. [6]
- Once dissolved, dilute the solution to approximately 150-200 mL with distilled water.[9]

## 3. Precipitation of Nickel-Nioxime Complex

- Gently heat the sample solution to about 70-80°C on a hot plate. Do not boil.[7][9]
- Remove the beaker from the heat and add approximately 20-25 mL of the 0.8% Nioxime solution while stirring continuously.[7] A slight excess ensures complete precipitation.
- Slowly add the dilute ammonia solution dropwise while constantly stirring until the solution is slightly alkaline.[8][9] The formation of a colored precipitate indicates the presence of the nickel complex. Continue adding ammonia until the solution smells faintly of it.[9]
- Test for complete precipitation by adding another drop or two of the Nioxime solution to the clear supernatant. If no more precipitate forms, the precipitation is complete.

## 4. Digestion, Filtration, and Washing

- Place the beaker with the precipitate on a water bath or a low-temperature hot plate and heat at 60-80°C for 30-60 minutes to "digest" the precipitate.[7][9] This process encourages the formation of larger, purer crystals that are easier to filter.
- Allow the beaker to cool to room temperature.
- Weigh a clean, dry sintered glass crucible of medium porosity that has been brought to a constant weight by previously drying it in an oven at 110-120°C, cooling in a desiccator, and weighing.[9]
- Filter the cooled solution through the pre-weighed crucible using gentle suction.
- Wash the precipitate in the crucible several times with small portions of cold distilled water to remove any impurities.
- Transfer the crucible containing the precipitate to an oven and dry at 110-120°C for at least 1-2 hours.[9]

## 5. Weighing and Calculation

- After drying, transfer the crucible to a desiccator to cool to room temperature.
- Weigh the cooled crucible accurately.
- Repeat the cycle of drying, cooling, and weighing until a constant mass (agreeing within  $\pm 0.4$  mg) is obtained.[9]
- Calculate the mass of the nickel-nioxime precipitate by subtracting the mass of the empty crucible.
- The percentage of nickel in the original sample can be calculated using the following formula:

$$\% \text{ Ni} = ( (\text{Mass of Ni-Nioxime Precipitate} \times \text{Gravimetric Factor}) / \text{Mass of Sample} ) \times 100$$

$$\text{The Gravimetric Factor} = (\text{Molar Mass of Ni}) / (\text{Molar Mass of Ni}(\text{C}_6\text{H}_9\text{N}_2\text{O}_2)_2)$$

## Experimental Workflow Diagram

Caption: Workflow for Nickel Gravimetric Determination.

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